

A Comprehensive Technical Guide to (2-Chloro-4-iodophenyl)hydrazine

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Compound of Interest

Compound Name: (2-Chloro-4-iodophenyl)hydrazine

CAS No.: 29654-08-8

Cat. No.: B1423791

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(2-Chloro-4-iodophenyl)hydrazine**, a halogenated aromatic hydrazine derivative of significant interest in medicinal chemistry and organic synthesis. This document details its chemical properties, structure, synthesis protocols, and potential applications in drug discovery, presenting data in a clear and accessible format for the scientific community.

Chemical and Physical Properties

(2-Chloro-4-iodophenyl)hydrazine is a substituted phenylhydrazine, a class of compounds widely utilized as building blocks in the synthesis of various heterocyclic compounds.[1] The presence of both chloro and iodo substituents on the phenyl ring provides unique reactivity and makes it a valuable intermediate in the development of novel pharmaceutical agents.[2] The hydrochloride salt is also commercially available.

A summary of its key quantitative data is presented below for easy reference and comparison.

Property	Value	Reference
CAS Number	29654-08-8	[3][4]
Molecular Formula	C ₆ H ₆ ClIN ₂	[3]
Molecular Weight	268.48 g/mol	[3]
Alternate Names	1-(2-chloro-4-iodophenyl)hydrazine	[4][5]
CAS Number (HCl Salt)	1219606-21-9	[6]
Molecular Formula (HCl Salt)	C ₆ H ₇ Cl ₂ IN ₂	[6]
Molecular Weight (HCl Salt)	304.94 g/mol	[6]
SMILES	<chem>NNC1=CC=C(I)C=C1Cl</chem>	[6]
Storage Conditions	Keep in dark place, inert atmosphere, 2-8°C	[6]

Chemical Structure

The molecular structure of **(2-Chloro-4-iodophenyl)hydrazine** consists of a benzene ring substituted with a hydrazine group (-NHNH₂) at position 1, a chlorine atom at position 2, and an iodine atom at position 4.

Diagram: Chemical Structure of **(2-Chloro-4-iodophenyl)hydrazine**



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